

# Technical Guide: Solubility Profile and Handling of 3-Dimethylaminopropyl Chloride Hydrochloride

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## Compound of Interest

Compound Name:	<i>Chloro-N,N-dimethylpropylamine hydrochloride</i>
CAS No.:	29158-33-6
Cat. No.:	B15176535

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## Executive Summary

3-Dimethylaminopropyl chloride hydrochloride (DMPC[1][2][3][4][5][6][7]·HCl, CAS: 5407-04-5) is a critical alkylating agent employed in the synthesis of phenothiazines, antidepressants (e.g., Chlorpromazine, Imipramine), and agrochemicals.[1][2] As a hydrochloride salt of a tertiary amine, its solubility behavior is governed by high lattice energy and ionic interactions, making it highly soluble in water and polar protic solvents while remaining virtually insoluble in non-polar hydrocarbons.[2]

This guide provides a definitive analysis of the solubility landscape of DMPC·HCl, supported by thermodynamic principles and practical protocols for recrystallization and reaction solvent selection.[2] It also addresses the critical stability risks associated with solvation—specifically the formation of the reactive azetidinium ion.[2]

## Physicochemical Profile

Property	Specification
Chemical Name	3-Chloro-N,N-dimethylpropan-1-amine hydrochloride
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClN <sup>[1][2][4][5][8][9][10]</sup> · HCl
Molecular Weight	158.07 g/mol
Appearance	White to off-white crystalline powder
Melting Point	187–190 °C (lit.) <sup>[1][2][3]</sup>
Hygroscopicity	High (Deliquescent in high humidity)
pKa	~9.0–10.0 (Amine conjugate acid)

## Solubility Landscape

The solubility of DMPC·HCl follows the "like dissolves like" principle, but with specific nuances due to the chloride counter-ion which creates a tight ionic lattice.<sup>[2]</sup>

## Quantitative & Qualitative Solubility Data

The following table synthesizes data from technical specifications and synthetic protocols.

Solvent Class	Solvent	Solubility Rating	Estimated Solubility	Notes
Polar Protic	Water	Very High	>2000 g/L	Exothermic dissolution; stable at neutral/acidic pH. <a href="#">[1]</a> <a href="#">[2]</a>
Methanol	High	Soluble	Primary solvent for reactions; good for low-temp handling. <a href="#">[1]</a> <a href="#">[2]</a>	
Ethanol	High	Soluble	Preferred recrystallization solvent.	
Isopropanol	Moderate	Sparingly Soluble	Solubility increases significantly with heat. <a href="#">[1]</a> <a href="#">[2]</a>	
Polar Aprotic	DMF	Very High	Soluble	Used for nucleophilic substitution reactions. <a href="#">[1]</a> <a href="#">[2]</a>
DMSO	High	Soluble	Useful for biological assays; difficult to remove. <a href="#">[1]</a> <a href="#">[2]</a>	
Acetone	Low	Sparingly Soluble	Often used to wash filter cakes to remove impurities. <a href="#">[1]</a> <a href="#">[2]</a>	
Chlorinated	Chloroform	Low/Very Low	< 10 g/L	"Very slightly soluble" [Source]

1.6].<sup>[1][2]</sup> Used as a reaction medium for synthesis of the salt, but the salt precipitates out.<sup>[2]</sup>

DCM	Very Low	Insoluble	Used to wash crude product; removes non-polar impurities. <sup>[1][2]</sup>
Non-Polar	Toluene	Insoluble	< 0.1 g/L
Diethyl Ether	Insoluble	~0 g/L	Standard anti-solvent for maximizing yield. <sup>[1][2]</sup>
Hexane	Insoluble	~0 g/L	Used for washing/trituration. <sup>[1][2]</sup>

Excellent anti-solvent for precipitation.<sup>[1][2]</sup>

Standard anti-solvent for maximizing yield.<sup>[1][2]</sup>

Used for washing/trituration.<sup>[1][2]</sup>

## Thermodynamic Drivers

- Enthalpy of Solvation: Dissolution in water and lower alcohols is exothermic due to strong ion-dipole interactions overcoming the lattice energy.<sup>[1][2]</sup>
- Entropy Effect: In non-polar solvents (e.g., Toluene), the entropy gain is insufficient to break the ionic lattice, resulting in near-zero solubility.<sup>[1][2]</sup> This property is exploited in the synthesis of DMPC<sup>[2][4]</sup>·HCl, where the reaction is often conducted in toluene/chloroform so the product precipitates immediately upon formation.<sup>[2]</sup>

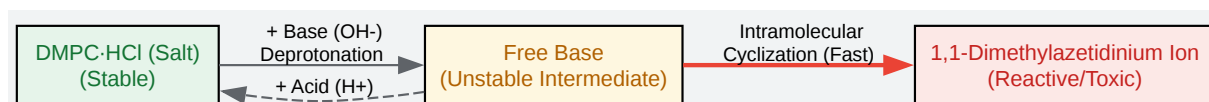
## Stability & Handling in Solution

CRITICAL WARNING: While DMPC·HCl is stable in its dry salt form, its behavior in solution is pH-dependent.[1][2]

### The Azetidinium Risk

In the presence of a base (or even in unbuffered water if the pH drifts), the free base (3-dimethylaminopropyl chloride) is generated.[1][2] This free base is chemically unstable and undergoes rapid intramolecular cyclization to form the 1,1-dimethylazetidinium ion.[1][2] This species is a potent alkylating agent and is responsible for the mutagenic properties associated with this class of compounds.[2][11]

- Acidic/Neutral Solution: The amine is protonated ( ), preventing the lone pair from attacking the carbon bearing the chlorine.[2] STABLE.
- Basic Solution: The amine is deprotonated ( ), allowing the lone pair to perform an intramolecular attack, displacing the chloride.[2] UNSTABLE.



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Caption: Stability pathway of DMPC·HCl. The salt must be maintained to prevent cyclization.[1][2]

## Experimental Protocols

### Protocol A: Recrystallization (Purification)

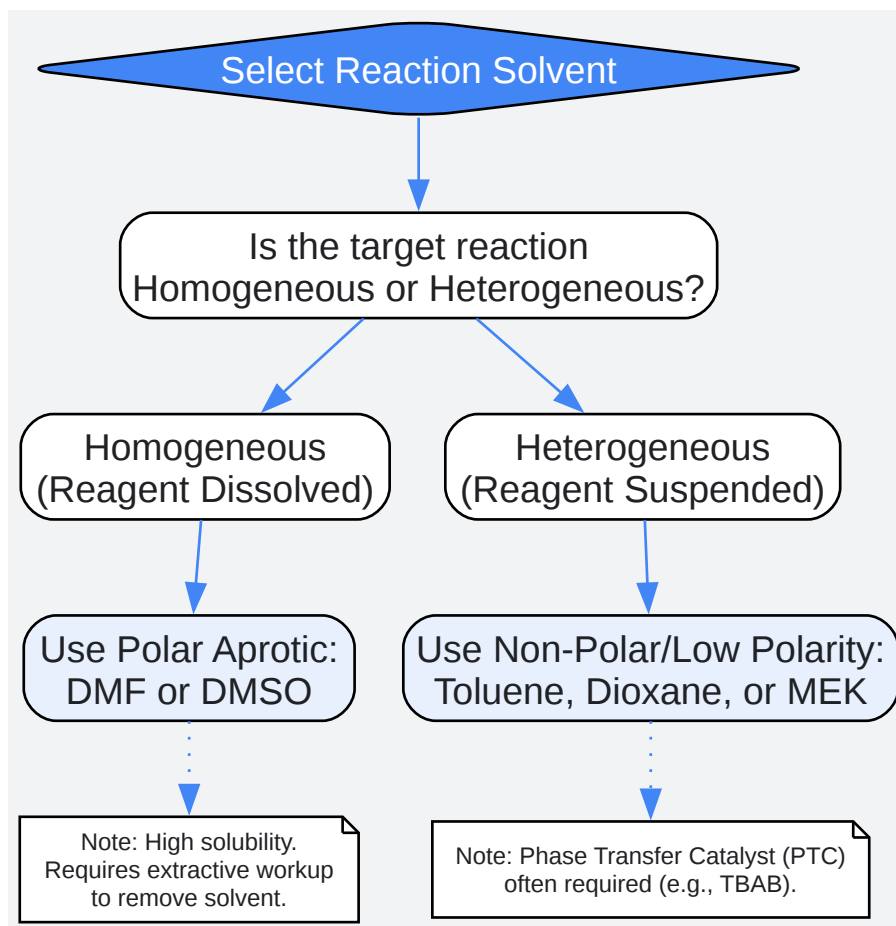
Objective: To purify technical grade DMPC·HCl using a solvent/anti-solvent system or thermal gradient.[2]

Solvent System: Ethanol (Solvent) / Diethyl Ether (Anti-solvent) OR Pure Ethanol.[2]

- Dissolution:
  - Place 10 g of crude DMPC·HCl in a round-bottom flask.
  - Add absolute ethanol (approx. 30–50 mL) and heat to reflux (78 °C) until fully dissolved.
  - Note: If insoluble particulates remain, filter the hot solution rapidly through a pre-heated glass frit.
- Crystallization:
  - Allow the solution to cool slowly to room temperature.[2]
  - For higher yield (but potentially lower purity), add diethyl ether dropwise until slight turbidity is observed, then cool to 4 °C.[2]
- Isolation:
  - Filter the crystals under nitrogen (to prevent moisture absorption).[2]
  - Wash the cake with cold 1:1 Ethanol/Ether or pure cold Acetone.[2]
- Drying:
  - Dry in a vacuum oven at 40 °C over  
  
or silica gel.

## Protocol B: Solvent Selection for Reaction

When using DMPC·HCl as a reagent (e.g., for alkylation), the choice of solvent dictates whether the reaction proceeds as a heterogeneous slurry or a homogeneous solution.[2]



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Caption: Decision matrix for selecting reaction solvents based on DMPC·HCl solubility.[1][2][3][4][11][12]

## References

- National Center for Biotechnology Information (NCBI). (2025).[2] PubChem Compound Summary for CID 94308, 3-(Dimethylamino)propyl chloride hydrochloride. Retrieved from [\[Link\]](#)
- Organic Syntheses. (1943).[2] Synthesis of beta-Dimethylaminoethyl chloride hydrochloride (Analogous protocol). Coll. Vol. 2, p. 92. Retrieved from [\[Link\]](#)[2][13]

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## Sources

- [1. lookchem.com \[lookchem.com\]](https://www.lookchem.com)
- [2. CAS 5407-04-5: 3-\(Dimethylamino\)propyl chloride hydrochlor... \[cymitquimica.com\]](https://www.cymitquimica.com)
- [3. 3-\(DIMETHYLAMINO\)PROPYL CHLORIDE HYDROCHLORIDE | 5407-04-5 \[amp.chemicalbook.com\]](https://www.chemicalbook.com)
- [4. Page loading... \[wap.guidechem.com\]](https://www.wap.guidechem.com)
- [5. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](https://ntp.niehs.nih.gov)
- [6. CA2487957A1 - An improved process for the preparation of 4-\(n, n-disubstitutedamino\) butyraldehyde acetals - Google Patents \[patents.google.com\]](https://patents.google.com)
- [7. 3-\(DIMETHYLAMINO\)PROPYL CHLORIDE HYDROCHLORIDE synthesis - chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com)
- [8. 3-\(Dimethylamino\)propyl chloride hydrochloride | C5H13Cl2N | CID 94308 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [9. echemi.com \[echemi.com\]](https://www.echemi.com)
- [10. dimethylamine hydrochloride \[chemister.ru\]](https://www.chemister.ru)
- [11. 3-Dimethylaminopropylchloride Hydrochloride \[benchchem.com\]](https://www.benchchem.com)
- [12. pdf.benchchem.com \[pdf.benchchem.com\]](https://www.pdf.benchchem.com)
- [13. Organic Syntheses Procedure \[orgsyn.org\]](https://www.orgsyn.org)
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